

Safeguarding Your Research: Proper Disposal Procedures for OD36 (PI3K-IN-36)

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Compound of Interest

Compound Name: OD36

Cat. No.: B15542864

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Ensuring the safe and environmentally responsible disposal of potent research compounds like **OD36** (PI3K-IN-36) is a critical component of laboratory safety and regulatory compliance. This guide provides detailed, step-by-step procedures for the proper disposal of this phosphoinositide 3-kinase (PI3K) inhibitor, designed to protect researchers, support staff, and the environment. Adherence to these protocols, in conjunction with your institution's specific Environmental Health and Safety (EHS) guidelines, is imperative.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **OD36** with the appropriate care, treating it as a potentially hazardous substance. Always consult the manufacturer-provided Safety Data Sheet (SDS) for comprehensive information on hazards, handling, and emergency protocols.

Personal Protective Equipment (PPE): The consistent use of appropriate PPE is mandatory when handling **OD36**. This includes, but is not limited to:

- **Gloves:** Nitrile or other chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat to protect against skin contact.

Engineering Controls: To minimize the risk of inhalation, all work with **OD36** should be conducted in a well-ventilated area, preferably within a chemical fume hood. An eyewash station and a safety shower must be readily accessible.

Quantitative Data Summary

For quick reference, the key quantitative data for **OD36** (PI3K-IN-36) are summarized below.

Property	Value
Molecular Formula	C ₃₀ H ₃₆ F ₂ N ₈ O
Molecular Weight	562.66 g/mol
CAS Number	1401436-93-8

Step-by-Step Disposal Protocol

The disposal of **OD36** and any materials contaminated with it must be managed as hazardous chemical waste. Strict adherence to institutional and local regulations is mandatory.

Waste Segregation and Collection

Solid Waste:

- Collect unused or expired **OD36** powder in its original container or a new, clearly labeled, and sealed waste container.
- All disposable materials that have come into direct contact with the compound, such as weigh boats, pipette tips, and contaminated gloves, must be placed in a designated and sealed hazardous waste bag or container.[\[1\]](#)

Liquid Waste:

- Solutions containing **OD36** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.
- To prevent unforeseen chemical reactions, do not mix **OD36** solutions with other solvent waste streams unless explicitly permitted by your institution's EHS office.[\[1\]](#)

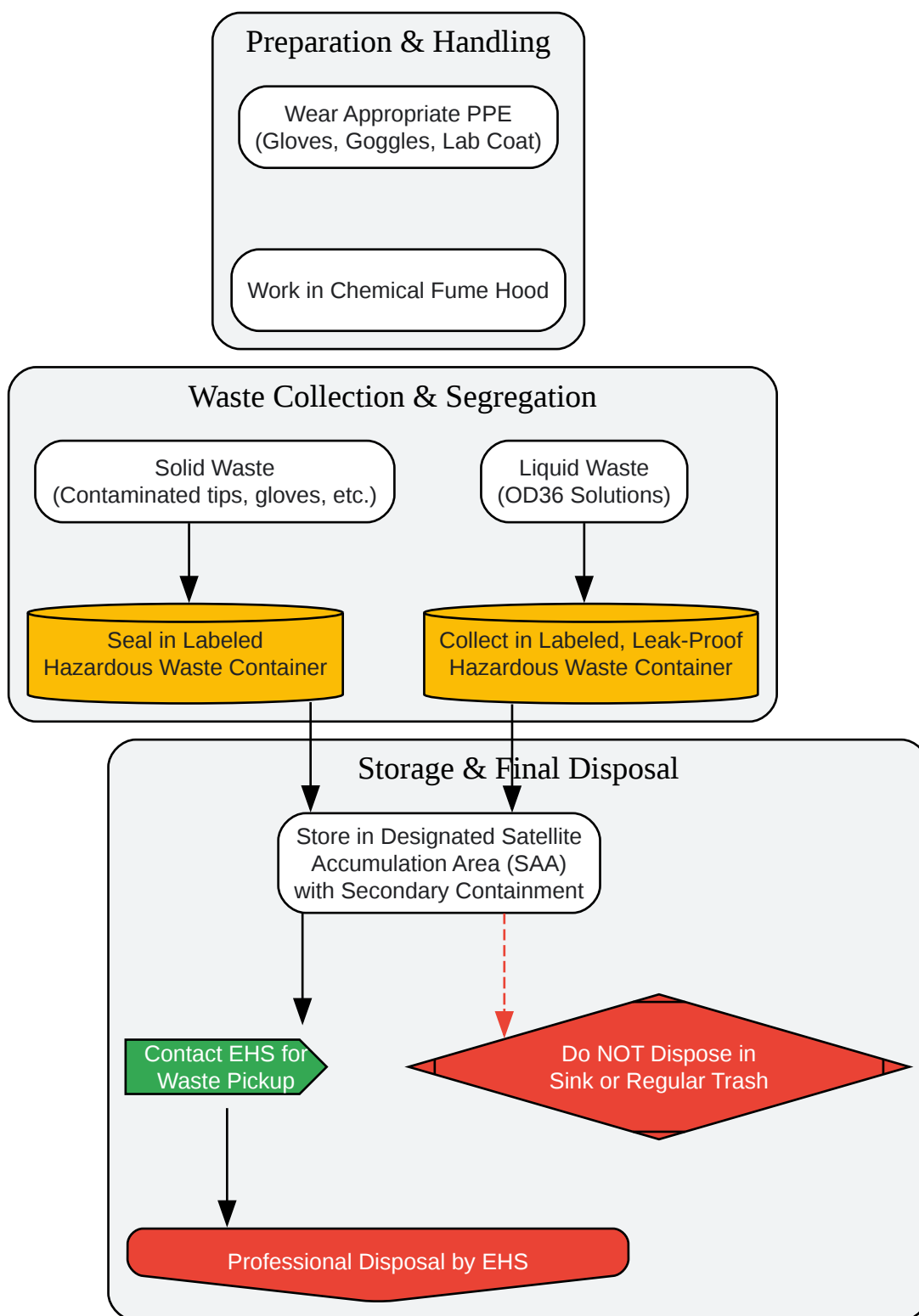
Labeling and Storage

- All waste containers must be accurately and clearly labeled with "Hazardous Waste," the full chemical name "PI3K-IN-36," and the name of the solvent used.^[1]
- Store all waste containers in a designated satellite accumulation area (SAA) within the laboratory.
- Ensure containers are kept securely closed except when actively adding waste.
- The use of secondary containment is strongly recommended to prevent spills.^[1]

Scheduling Waste Pickup

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Under no circumstances should **OD36** be disposed of down the drain or in the regular trash.^[1]

Experimental Workflow: OD36 Disposal



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Caption: Logical workflow for the safe disposal of **OD36** hazardous waste.

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References

- 1. benchchem.com [benchchem.com]
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